

Application of NMR Spectroscopy for the Identification of 2-Hydroxyphytanoyl-CoA

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Compound of Interest

Compound Name: 2-Hydroxyphytanoyl-CoA

Cat. No.: B1247845

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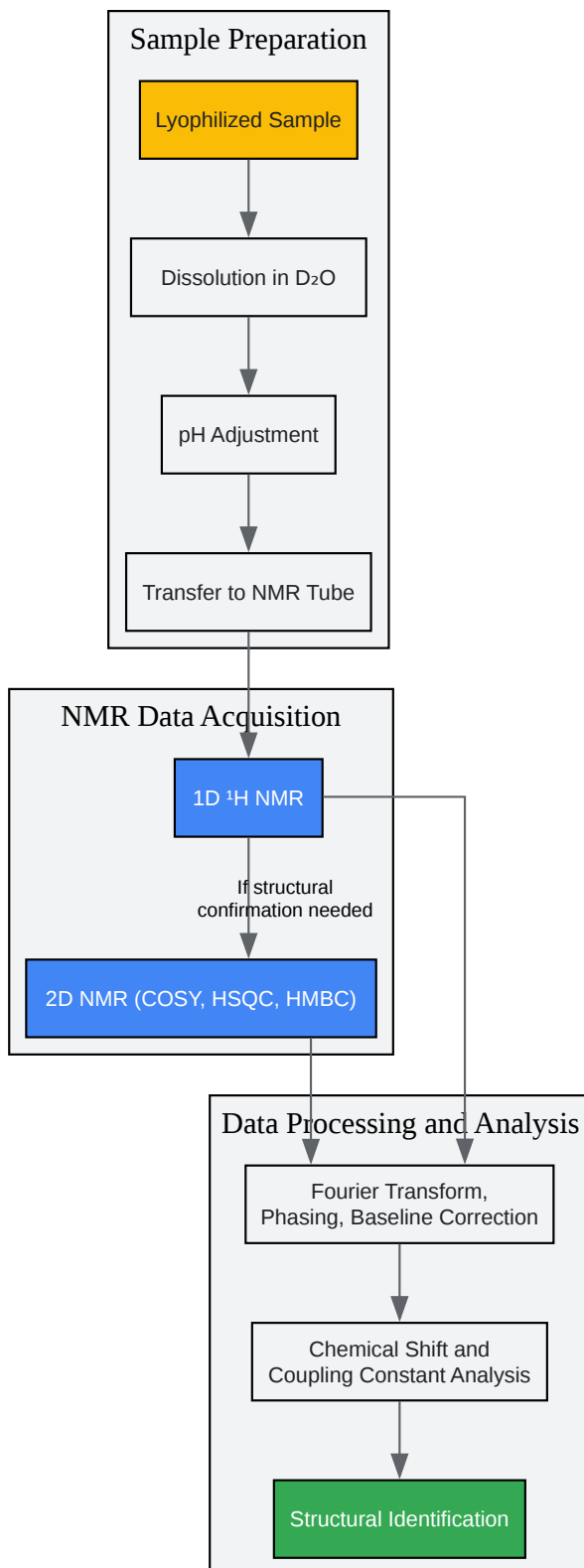
Application Note and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxyphytanoyl-CoA is a critical intermediate in the alpha-oxidation pathway of phytanic acid, a branched-chain fatty acid derived from dietary sources. The accumulation of phytanic acid is implicated in Refsum disease, a rare and severe neurological disorder. The enzymatic conversion of phytanoyl-CoA to **2-hydroxyphytanoyl-CoA** is catalyzed by phytanoyl-CoA 2-hydroxylase (PAHX)[1]. Accurate identification and quantification of **2-hydroxyphytanoyl-CoA** are essential for studying the kinetics of PAHX, screening for potential inhibitors, and understanding the pathophysiology of Refsum disease. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique that provides detailed structural information at the atomic level, making it an invaluable tool for the unambiguous identification of this important metabolite. This application note provides a detailed protocol for the identification of **2-hydroxyphytanoyl-CoA** using NMR spectroscopy.

Biochemical Pathway and Significance

Phytanic acid metabolism is a crucial process for the degradation of this branched-chain fatty acid. Due to the methyl group at the β -position, phytanic acid cannot be metabolized through the typical β -oxidation pathway. Instead, it undergoes α -oxidation, a process initiated by the hydroxylation of phytanoyl-CoA to **2-hydroxyphytanoyl-CoA**.



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References

- 1. researchgate.net [researchgate.net]
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